

Technical Support Center: (Rac)-PF-184 IKK-2 Inhibition

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Compound of Interest

Compound Name: (Rac)-PF-184

Cat. No.: B610022

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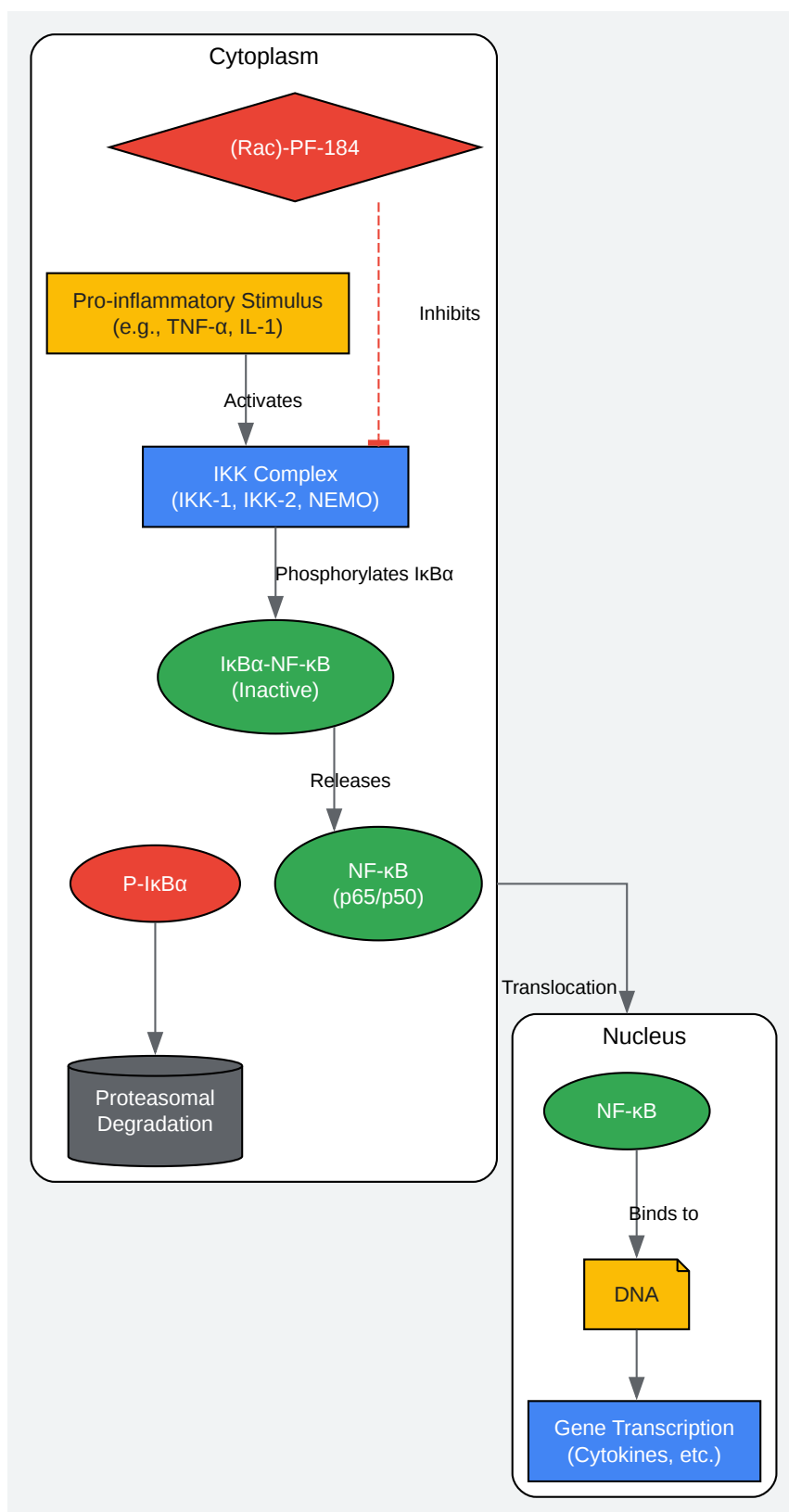
This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **(Rac)-PF-184**, a potent inhibitor of I κ B kinase 2 (IKK-2). We address common issues that can lead to inconsistent experimental results, from biochemical assays to cell-based studies.

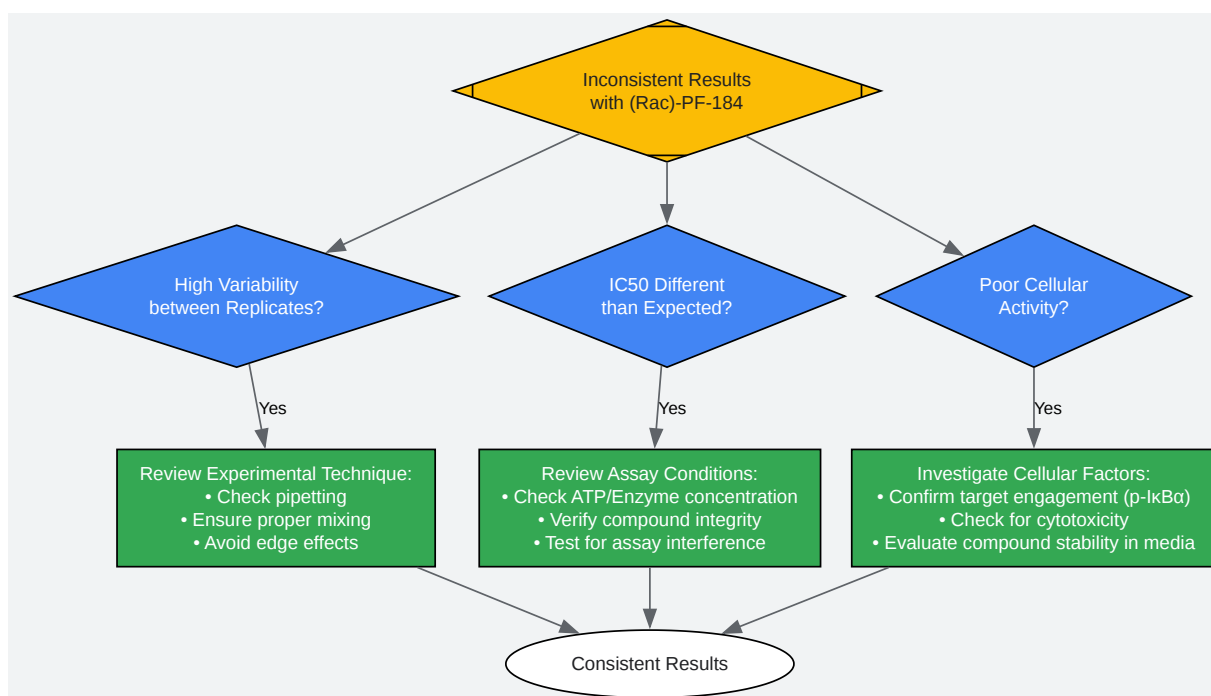
Frequently Asked Questions (FAQs)

Q1: What is **(Rac)-PF-184** and what is its primary mechanism of action?

(Rac)-PF-184 is a small molecule inhibitor that selectively targets the IKK-2 (also known as IKK β) kinase. IKK-2 is a critical component of the canonical NF- κ B signaling pathway.^[1] This pathway is activated by various inflammatory stimuli, such as the cytokine TNF- α .

Mechanism of Action: **(Rac)-PF-184** is an ATP-competitive inhibitor with a slow off-rate from the IKK-2 enzyme.^[1] By binding to the ATP pocket of IKK-2, it prevents the phosphorylation of I κ B α . Normally, phosphorylated I κ B α is targeted for degradation, which releases the NF- κ B transcription factor complex (typically p65/p50) to translocate into the nucleus and activate the expression of pro-inflammatory genes.^{[2][3]} PF-184's inhibition of IKK-2 blocks this entire cascade.





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References

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